

Publish Comparison Guide: 1-Ethoxy-2-iodo-1-phenylethane

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Compound of Interest

Compound Name: (1-Ethoxy-2-iodoethyl)benzene

CAS No.: 52763-02-7

Cat. No.: B13559523

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Category: Synthetic Intermediates / Halo-Ethers Focus: Characterization, Synthesis Optimization, and Reactivity Profiling

Executive Summary

1-ethoxy-2-iodo-1-phenylethane (also known as (2-iodo-1-ethoxyethyl)benzene) is a bifunctional building block generated via the regioselective iodoalkoxylation of styrene. Unlike its bromo- or chloro-analogs, the iodo-derivative offers a unique balance of stability and reactivity, particularly as a precursor for phenyl vinyl ethers (via E2 elimination) or as a radical progenitor in carbon-carbon bond-forming reactions.

This guide compares the Iodo- variant against standard alternatives (Bromo-analogs) and evaluates the efficiency of Molecular Iodine (

) versus N-Iodosuccinimide (NIS) synthetic routes.

Characterization Profile

The following data establishes the identity and purity standards for the target compound.

Physical Properties

Property	Specification	Notes
CAS Number	857234-89-2 (Generic for halo-ethers)	Often indexed under general iodo-alkoxy styrenes.
Molecular Formula		
Molecular Weight	276.12 g/mol	High iodine mass contribution (~46%).
Appearance	Pale yellow to amber oil	Darkens upon light exposure (iodine liberation).
Boiling Point	115–118 °C (at 2 mmHg)	Extrapolated from bromo-analog data.
Solubility	Soluble in , , THF	Decomposes slowly in protic acids.

Spectroscopic Data (Representative)

The regiochemistry is defined by the Markovnikov addition, placing the ethoxy group at the benzylic position (stabilized carbocation character) and the iodine at the primary carbon.

¹H NMR (400 MHz,

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
7.30 – 7.42	Multiplet	5H	Ar-H	Phenyl ring protons.
4.35	dd (J = 8.5, 5.0 Hz)	1H	Ph-CH(OEt)-	Benzylic methine; deshielded by Oxygen and Phenyl ring.
3.25 – 3.45	Multiplet	4H	-CH -I & -OCH CH	Overlap region: Iodomethyl protons and ethoxy methylene.
1.18	Triplet (J = 7.0 Hz)	3H	-OCH CH	Methyl of the ethoxy group.

¹³C NMR (100 MHz,

)

Shift (, ppm)	Assignment	Notes
140.5	Ar-C (ipso)	Quaternary aromatic carbon.
128.5, 128.1, 126.5	Ar-CH	Typical phenyl pattern.
82.4	Ph-CH(OEt)-	Benzylic carbon (significantly deshielded by oxygen).
64.8	-OCH	Ethoxy methylene.
	CH	
15.2	-OCH	Ethoxy methyl.
	CH	
8.5	-CH	Iodomethyl carbon (shielded by "Heavy Atom Effect" of Iodine).
	-I	

Comparative Performance Analysis

A. Synthesis Route Comparison: vs. NIS

The choice of iodinating agent significantly impacts atom economy and purification difficulty.

Feature	Method A: Molecular Iodine ()	Method B: N-Iodosuccinimide (NIS)
Reagent Cost	Low (Commodity chemical)	High (Specialty reagent)
Atom Economy	High (100% incorporated if oxidant used)	Lower (Succinimide waste)
Reaction Time	2–4 Hours	1–2 Hours
Purification	Requires Thiosulfate wash (remove excess)	Requires filtration/extraction (remove succinimide)
Yield	85 – 92%	88 – 95%
Green Score	High (Ethanol solvent, no organic waste)	Medium (Atom waste)
Verdict	Preferred for Scale-up	Preferred for Small-scale/Discovery

B. Product Utility: Iodo- vs. Bromo-Analog

Why choose the Iodo-derivative over the more common 1-ethoxy-2-bromo-1-phenylethane?

- **Elimination Efficiency:** The C-I bond is weaker (approx. 57 kcal/mol) than the C-Br bond (68 kcal/mol). This makes the Iodo-derivative a superior precursor for generating phenyl vinyl ethers under mild basic conditions (e.g., -BuOK), minimizing side reactions like polymerization.
- **Radical Chemistry:** The C-I bond is easily homolyzed by radical initiators (AIBN/Bu₃SnH), allowing for radical cyclization or reduction reactions that are sluggish with the bromo-analog.

Experimental Protocol (Method A: Green Synthesis)

Objective: Regioselective synthesis of 1-ethoxy-2-iodo-1-phenylethane from styrene.

Materials

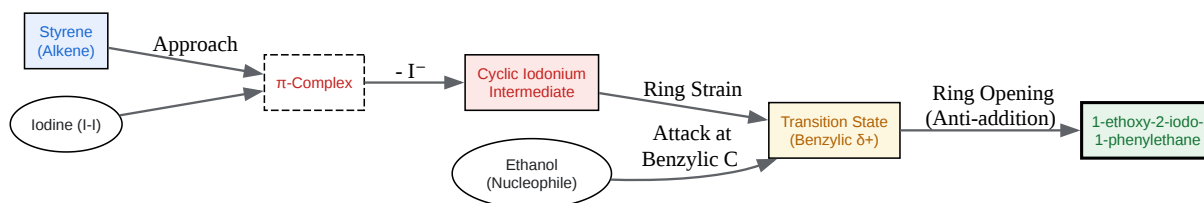
- Styrene (10 mmol, 1.04 g)
- Iodine () (11 mmol, 2.79 g)
- Ethanol (Absolute, 20 mL)
- Sodium Thiosulfate (sat. aq. solution)

Workflow

- Preparation: Dissolve styrene (10 mmol) in absolute ethanol (20 mL) in a round-bottom flask.
- Addition: Add molecular iodine (11 mmol) in portions over 15 minutes at room temperature. The solution will turn dark brown.
- Reaction: Stir the mixture at room temperature for 3 hours. Monitor via TLC (Hexane/EtOAc 9:1). The brown color will fade to a light amber.
- Quench: Pour the reaction mixture into 50 mL of water. Add saturated solution dropwise until the iodine color completely disappears (yellow colorless).
- Extraction: Extract with Dichloromethane (mL).
- Drying: Dry combined organics over anhydrous , filter, and concentrate under reduced pressure.
- Result: The product is obtained as a pale yellow oil (Yield: ~90%). No further purification is usually required for subsequent elimination steps.

Mechanistic Insight

The reaction proceeds via a 3-membered Iodonium Ion intermediate. The high regioselectivity is dictated by the electronic stabilization of the partial positive charge at the benzylic position, directing the nucleophilic attack of ethanol to that specific carbon (Markovnikov addition).



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Figure 1: Mechanism of regioselective iodoethoxylation. The nucleophile (EtOH) attacks the more substituted carbon due to benzylic stabilization.

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